Storage and handling of (1R,2R)-1,2-Cyclohexanedimethanol to maintain purity

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Compound of Interest		
Compound Name:	(1R,2R)-1,2-Cyclohexanedimethanol	
Cat. No.:	B122182	Get Quote

Technical Support Center: (1R,2R)-1,2-Cyclohexanedimethanol

This technical support center provides guidance on the proper storage and handling of **(1R,2R)-1,2-Cyclohexanedimethanol** to maintain its purity for research, scientific, and drug development applications.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **(1R,2R)-1,2-Cyclohexanedimethanol**?

A1: To ensure the purity and stability of **(1R,2R)-1,2-Cyclohexanedimethanol**, it should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][2][3] For long-term storage, a temperature range of 2-8°C is recommended.[4] It is also crucial to protect the compound from direct sunlight.[1]

Q2: What is the shelf life of **(1R,2R)-1,2-Cyclohexanedimethanol**?

A2: When stored under the recommended conditions, **(1R,2R)-1,2-Cyclohexanedimethanol** has a shelf life of up to 2 years.[1] However, it is best practice to re-analyze the purity of the material if it has been stored for an extended period or if there are any visible changes in its appearance.

Q3: Is **(1R,2R)-1,2-Cyclohexanedimethanol** hygroscopic?

A3: Some sources indicate that similar diols can be hygroscopic.[1] Therefore, it is crucial to store **(1R,2R)-1,2-Cyclohexanedimethanol** in a dry environment and to tightly seal the container after use to prevent moisture absorption, which could affect its purity and handling characteristics.

Q4: What personal protective equipment (PPE) should be used when handling this compound?

A4: When handling **(1R,2R)-1,2-Cyclohexanedimethanol**, appropriate personal protective equipment should be worn. This includes chemical-resistant gloves, safety goggles or a face shield, and a lab coat or protective clothing.[3][5][6][7][8] In situations where dust may be generated, a particle respirator is also recommended.[5]

Q5: What are the potential impurities in **(1R,2R)-1,2-Cyclohexanedimethanol**?

A5: Potential impurities can include other stereoisomers such as the cis-isomer and the (1S,2S)-enantiomer, byproducts from the synthesis process, and degradation products.[9][10] Maintaining the chiral purity is particularly important for its applications in pharmaceuticals.[9]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Change in color or appearance (e.g., from white to off-white or yellow)	- Exposure to air, light, or contaminants. - Gradual degradation over time.	- Re-evaluate the purity of the material using an appropriate analytical method (see Experimental Protocols). - If purity is compromised, consider purification or disposal according to regulations. - Ensure storage containers are properly sealed and stored away from light.
Difficulty in handling (e.g., clumping, poor flowability)	- Absorption of moisture due to improper storage (hygroscopicity).	- Dry the material in a desiccator or under vacuum at a low temperature. - Store the compound in a desiccator or a dry box. - Ensure the container is tightly sealed immediately after use.
Decreased purity confirmed by analysis	- Improper storage conditions (e.g., high temperature, exposure to moisture or light). - Contamination during handling.	- Review and optimize storage and handling procedures. - Ensure all equipment used for handling is clean and dry. - If the purity is below the required specification for the intended application, the material may need to be repurified or discarded.
Inconsistent experimental results	- Variation in the purity of different batches. - Degradation of the compound.	- Always check the certificate of analysis (CoA) for each new batch. - Perform a purity check before use, especially if the material has been stored for a long time. - Ensure consistent and proper handling

Tech Support

techniques are used for every experiment.

Data Presentation

Table 1: Physical and Chemical Properties of **(1R,2R)-1,2-Cyclohexanedimethanol**

Property	Value	Reference(s)
Molecular Formula	$C_8H_{16}O_2$	[4][11]
Molecular Weight	144.21 g/mol	[1][4][11]
Appearance	White to off-white crystalline powder or solid	[1][4]
Melting Point	63 - 67 °C	[4][11][12]
Boiling Point	270 °C	[11][12]
Purity (typical)	≥98% or ≥99% (GC)	[1][4][11][13][14]
Solubility	Soluble in water and most organic solvents	[1]

Table 2: Recommended Storage and Handling Parameters

Parameter	Recommendation	Reference(s)
Storage Temperature	2 - 8 °C (long-term); Room temperature (short-term)	[4][12][15]
Storage Atmosphere	Dry, inert atmosphere (e.g., nitrogen or argon) is ideal but not always necessary for short-term storage. Store in a well-ventilated area.	[2][3][5]
Container	Tightly sealed, light-resistant container	[2][3]
Incompatible Materials	Strong oxidizing agents	[2]

Experimental Protocols

Protocol 1: Purity Determination by Gas Chromatography (GC)

This protocol provides a general method for assessing the purity of **(1R,2R)-1,2-Cyclohexanedimethanol**.

- Instrumentation: Gas chromatograph with a Flame Ionization Detector (FID).

- Column: A polar capillary column suitable for diol analysis (e.g., a polyethylene glycol-based column).

- Carrier Gas: Helium or Nitrogen.

- Oven Temperature Program:

  - Initial temperature: 100 °C, hold for 2 minutes.

  - Ramp: Increase to 220 °C at a rate of 10 °C/minute.

  - Final hold: Hold at 220 °C for 5 minutes.

- Injector Temperature: 250 °C.

- Detector Temperature: 250 °C.

- Sample Preparation:

  - Accurately weigh approximately 10 mg of **(1R,2R)-1,2-Cyclohexanedimethanol**.

  - Dissolve the sample in 1 mL of a suitable solvent (e.g., methanol or dichloromethane).

  - Vortex the solution until the sample is fully dissolved.

- Injection: Inject 1 μL of the prepared sample into the GC.

- Analysis: The purity is determined by the area percentage of the main peak corresponding to **(1R,2R)-1,2-Cyclohexanedimethanol**.
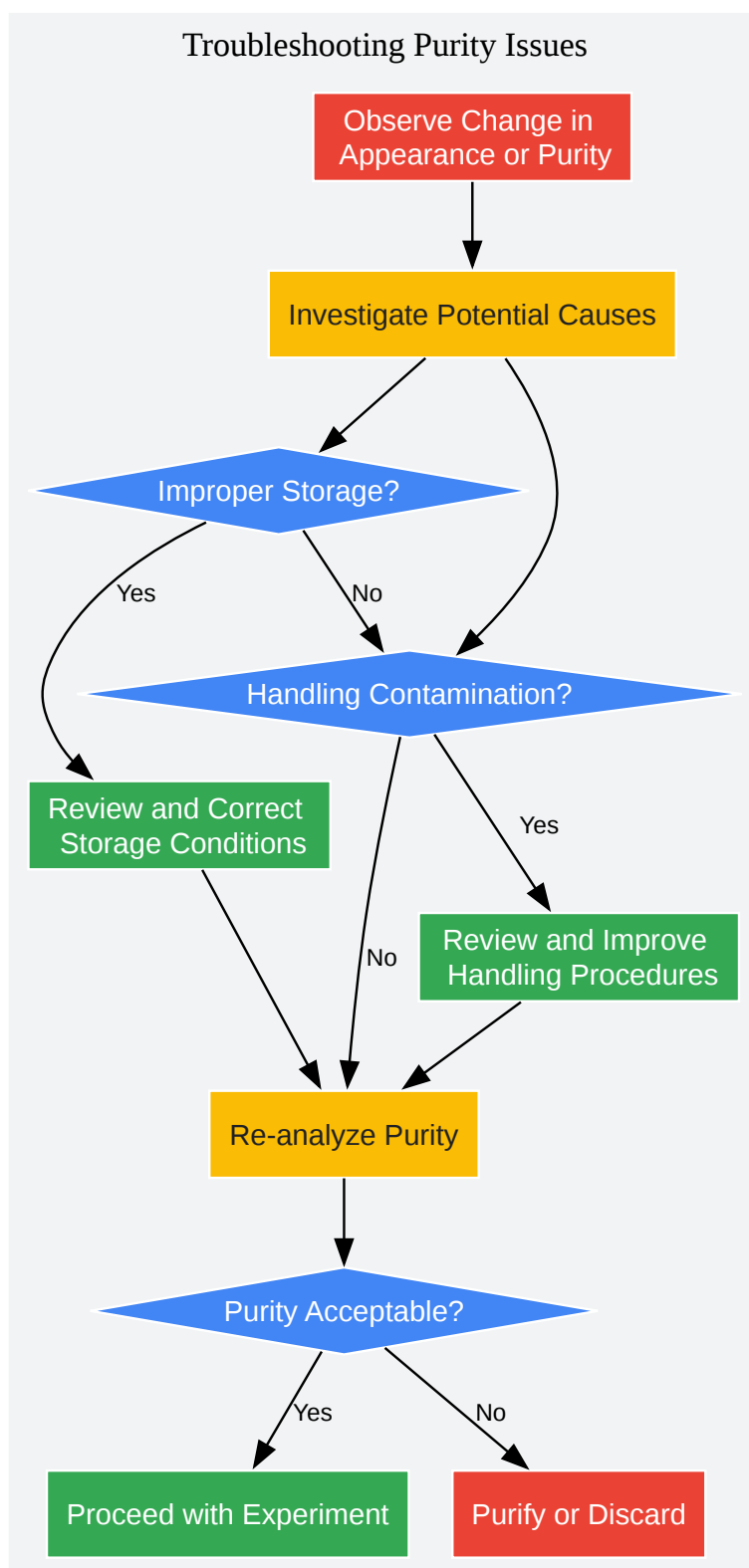
Protocol 2: Enantiomeric Purity Determination by HPLC (after derivatization)

This protocol is based on a method for determining the enantiomeric excess of **(1R,2R)-1,2-Cyclohexanedimethanol**.[9]

- Derivatization Step:

  - Dissolve 0.5 g of **(1R,2R)-1,2-Cyclohexanedimethanol**, 1.05 g of triethylamine, and 0.04 g of 4-dimethylaminopyridine in 15 mL of dichloromethane.

  - Stir the mixture at 10 °C.

  - Slowly add 1.07 g of benzoyl chloride dropwise.

  - Allow the reaction to warm to room temperature and stir for 4 hours.

  - Monitor the reaction by Thin Layer Chromatography (TLC).

  - Upon completion, wash the reaction mixture with an acidic solution, followed by a basic solution.

  - Dry the organic layer and concentrate to obtain the benzoyl derivative.
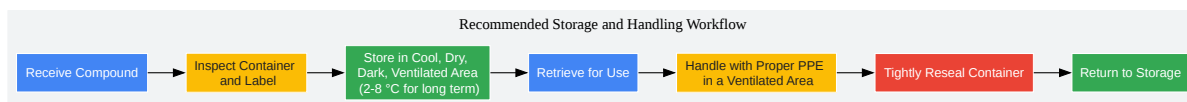
- HPLC Analysis:

- ○ Instrumentation: High-Performance Liquid Chromatograph with a UV detector.

- ○ Column: A chiral stationary phase column suitable for separating the derivatized enantiomers.

- ○ Mobile Phase: A mixture of n-hexane and ethanol (e.g., 70:30 v/v).[9]

- ○ Flow Rate: Typically 1.0 mL/min.

- ○ Detection Wavelength: Set according to the UV absorbance of the benzoyl derivative.

- ○ Sample Preparation: Dissolve the derivatized product in the mobile phase.

- ○ Analysis: The enantiomeric excess (e.e.) is calculated from the peak areas of the two enantiomers in the chromatogram.

Mandatory Visualization

Troubleshooting Purity Issues

Caption: Troubleshooting workflow for purity issues.

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Recommended Storage and Handling Workflow

Receive Compound → Inspect Container and Label → Store in Cool, Dry, Dark, Ventilated Area (2-8 °C for long term) → Retrieve for Use → Handle with Proper PPE in a Ventilated Area → Tightly Reseal Container → Return to Storage

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